

Application Notes and Protocols: High-Throughput Screening of Remdesivir Analogs

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Compound of Interest

Compound Name:	Remdesivir methylpropyl ester analog
Cat. No.:	B15566526

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Audience: Researchers, scientists, and drug development professionals.

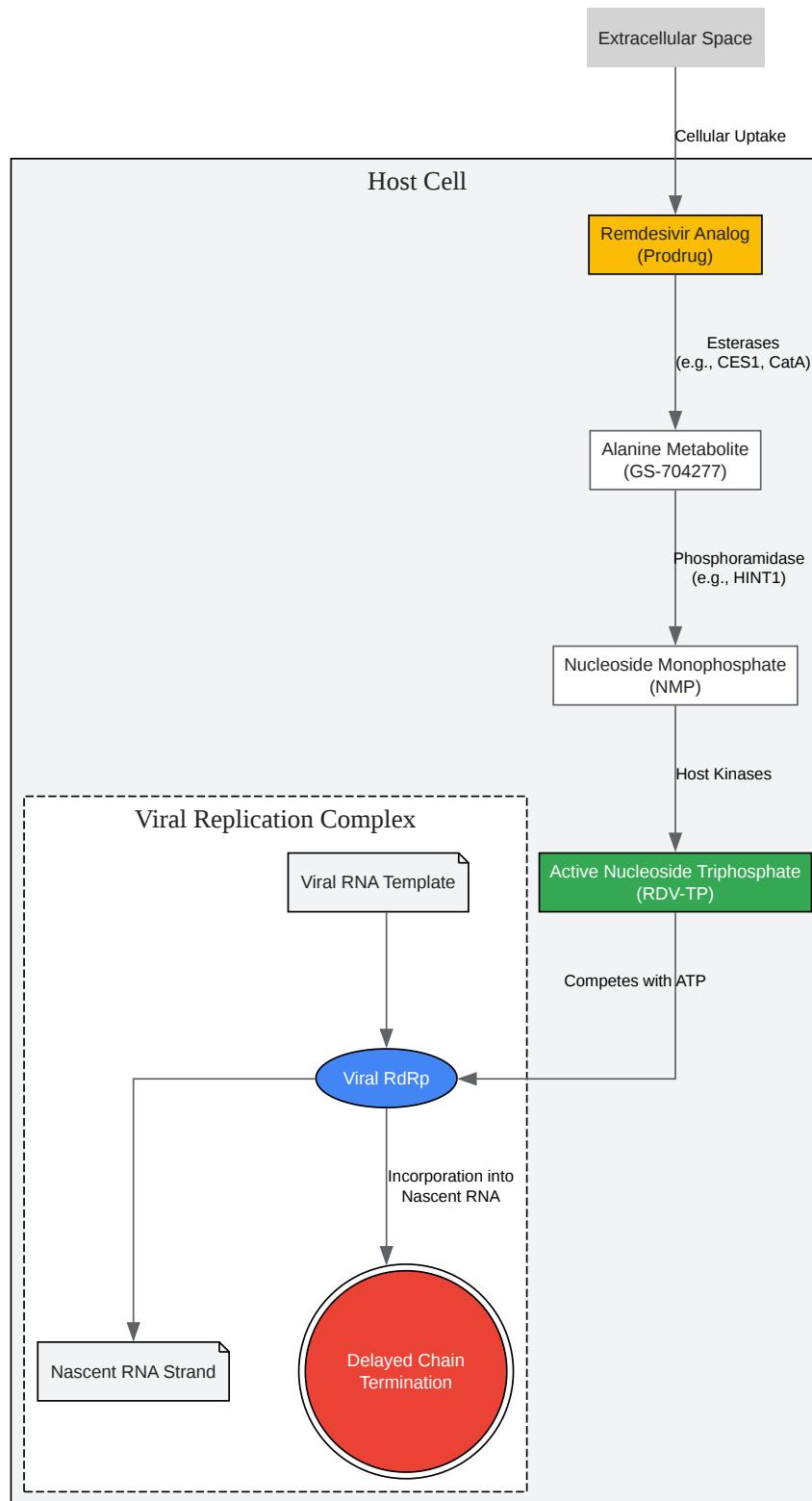
Introduction

Remdesivir (GS-5734) is a broad-spectrum antiviral agent, notable as the first treatment approved by the FDA for COVID-19.^{[1][2]} It is a phosphoramidate prodrug of a 1'-cyano-substituted adenosine nucleotide analog.^{[3][4]} Upon entering a host cell, Remdesivir is metabolized into its active triphosphate form, Remdesivir triphosphate (RDV-TP).^{[3][5][6]} RDV-TP functions as a direct-acting antiviral by mimicking the natural ATP substrate of the viral RNA-dependent RNA polymerase (RdRp), a critical enzyme for the replication of many RNA viruses.^{[3][7]} Its incorporation into the nascent viral RNA strand leads to delayed chain termination, thereby halting viral replication.^{[6][7]}

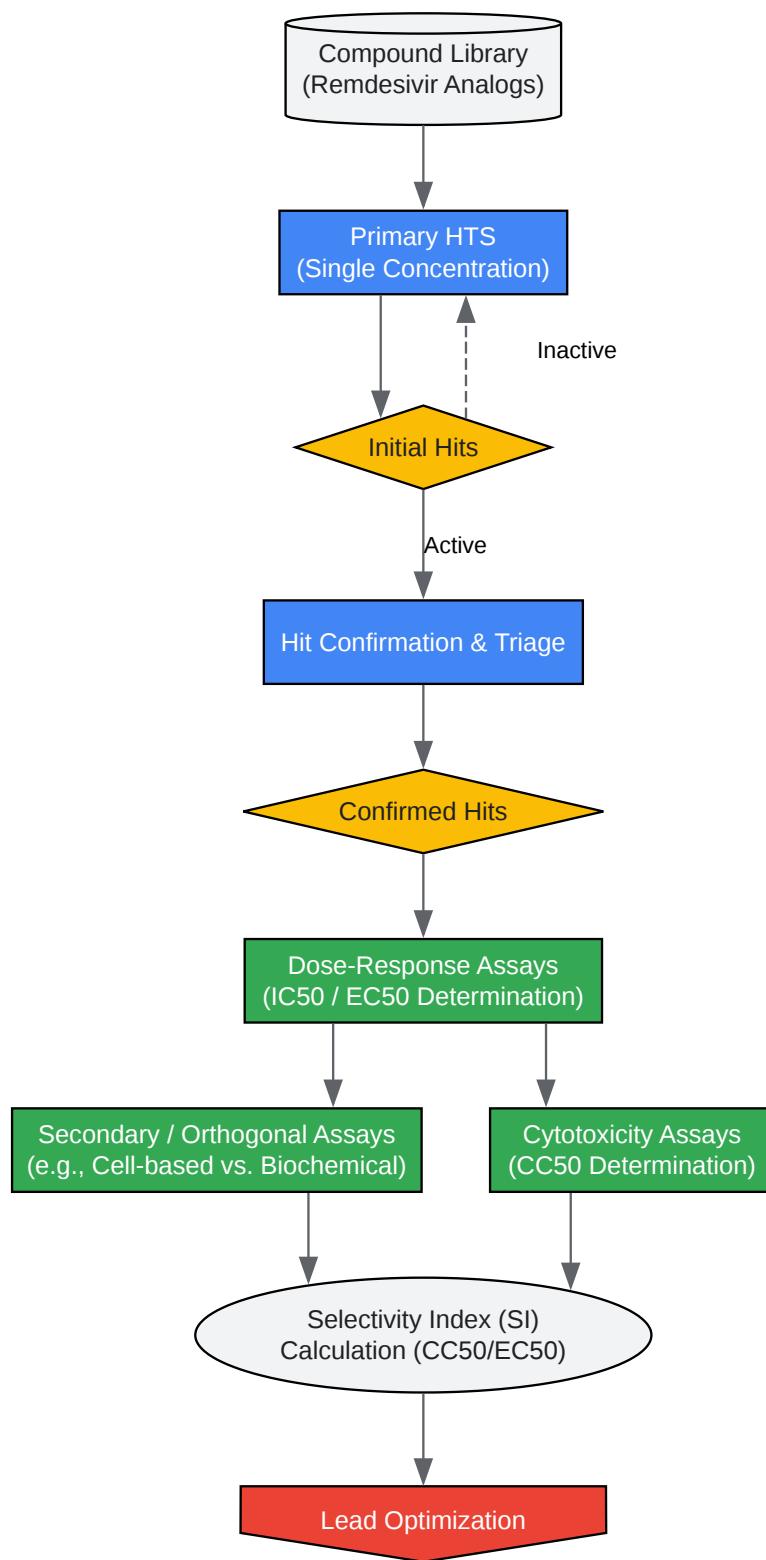
The development of Remdesivir analogs is driven by the need to enhance antiviral potency, improve pharmacokinetic profiles (e.g., oral bioavailability), and overcome potential viral resistance.^{[8][9]} High-throughput screening (HTS) is an essential methodology in this endeavor, enabling the rapid evaluation of large chemical libraries of such analogs to identify promising lead compounds.^{[1][10]} These application notes provide an overview of HTS strategies and detailed protocols for evaluating Remdesivir analogs.

Mechanism of Action: Remdesivir Analogs as RdRp Inhibitors

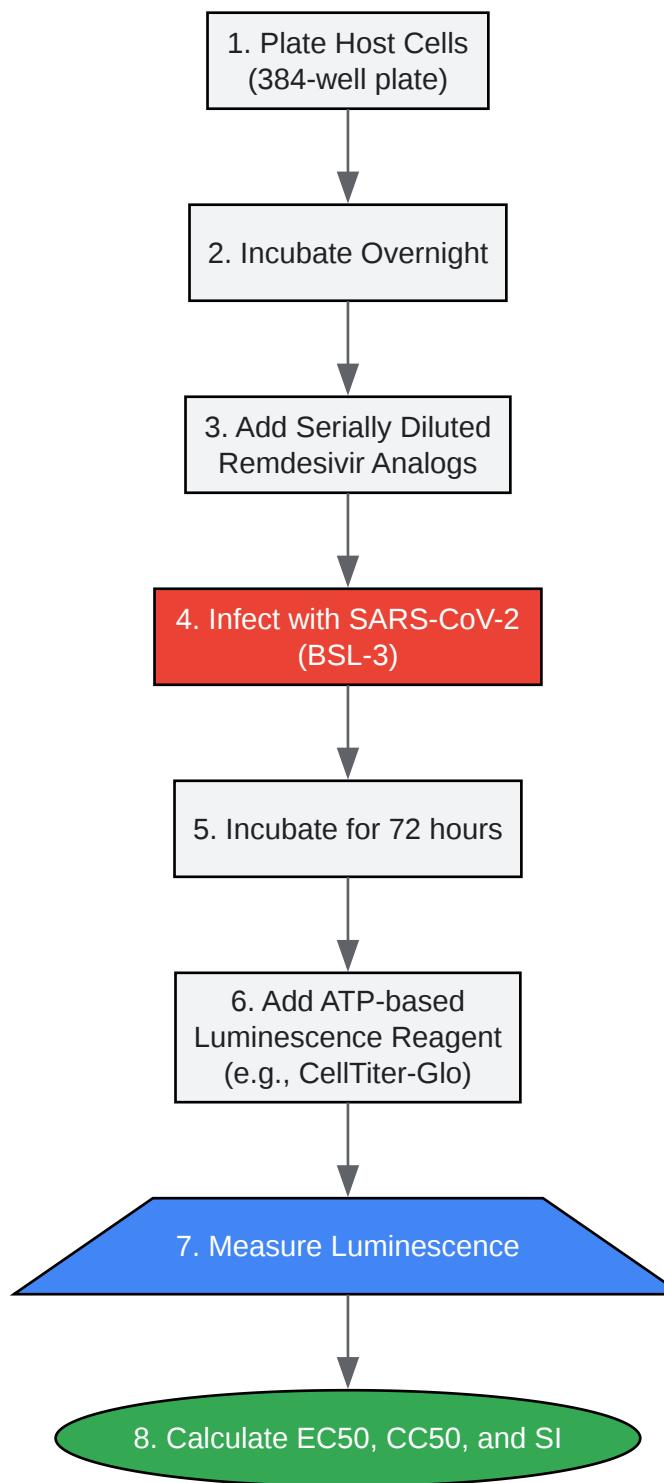
The primary target for Remdesivir and its analogs is the viral RdRp. The mechanism involves several key intracellular steps, from prodrug activation to polymerase inhibition.



Mechanism of Action of Remdesivir Analogs



General High-Throughput Screening Workflow



CPE Reduction Assay Workflow

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